

An In-depth Technical Guide to 4-Amino-2-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-nitropyridine

Cat. No.: B056722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the chemical properties of **4-Amino-2-nitropyridine**, a compound of interest in various research and development applications.

Core Chemical Properties

4-Amino-2-nitropyridine is a substituted pyridine derivative. The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₅ N ₃ O ₂ [1] [2]
Molecular Weight	139.11 g/mol [1] [2] [3] [4]
CAS Number	14916-64-4 [1] [2] [4]
IUPAC Name	2-nitropyridin-4-amine [2]

Chemical Structure

The structural arrangement of **4-Amino-2-nitropyridine**, consisting of a pyridine ring substituted with an amino group at position 4 and a nitro group at position 2, is a key determinant of its chemical reactivity and potential applications.

Figure 1. Chemical structure of **4-Amino-2-nitropyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 4-Amino-2-nitropyridine | C₅H₅N₃O₂ | CID 564459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 14916-64-4 | 4-Amino-2-nitropyridine | Tetrahedron [thsci.com]
- 4. 14916-64-4|4-Amino-2-nitropyridine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-2-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056722#4-amino-2-nitropyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com